

Solubility of Adipic Acid- $^{13}\text{C}_2$ in Laboratory Solvents: A Technical Guide

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Compound of Interest

Compound Name: Adipic acid- $^{13}\text{C}_2$

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This technical guide provides an in-depth overview of the solubility of Adipic acid- $^{13}\text{C}_2$, a stable isotope-labeled compound, in common laboratory solvents. Due to the isotopic labeling, the solubility characteristics of Adipic acid- $^{13}\text{C}_2$ are expected to be nearly identical to those of unlabeled adipic acid. The data presented here is based on studies of adipic acid. This document offers quantitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Core Principles of Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which suggests that substances with similar polarities are more likely to be soluble in one another. Adipic acid is a dicarboxylic acid, making it a polar molecule capable of hydrogen bonding. Its solubility is therefore highest in polar solvents.

Quantitative Solubility Data

The following tables summarize the solubility of adipic acid in various laboratory solvents at different temperatures. This data provides a strong predictive basis for the solubility of Adipic acid- $^{13}\text{C}_2$.

Table 1: Solubility of Adipic Acid in Water

Temperature (°C)	Solubility (g/L)
10	14[1]
25	24[1]
100	1600[1]

Table 2: Solubility of Adipic Acid in Organic Solvents

Solvent	Solubility Profile
Methanol	Very Soluble[1]
Ethanol	Very Soluble[1]
Acetone	Soluble[1][2][3]
Ethyl Acetate	Soluble[3]
Acetic Acid	Soluble[1]
Chloroform	Soluble[2]
Cyclohexane	Slightly Soluble[1][3]
Benzene	Insoluble[3]
Ligroin	Insoluble[3]

Table 3: Molar Solubility of Adipic Acid in Select Organic Solvents at Various Temperatures

Temperature (K)	Acetone (mol fraction x_1)	Chloroform (mol fraction x_1)	Toluene (mol fraction x_1)
298.15	0.0458	0.0069	0.0018
303.15	0.0572	0.0089	0.0024
308.15	0.0711	0.0114	0.0032
313.15	0.0883	0.0146	0.0042
318.15	0.1095	0.0187	0.0055
323.15	0.1356	0.0239	0.0071

Note: This data is derived from a study by Wu, H. et al. (2010) and represents the mole fraction of adipic acid in the saturated solution.

Experimental Protocol: Determination of Equilibrium Solubility

The following is a detailed methodology for determining the solubility of Adipic acid- $^{13}\text{C}_2$ in a laboratory solvent, based on the widely accepted shake-flask method.[\[4\]](#)

Objective: To determine the equilibrium solubility of Adipic acid- $^{13}\text{C}_2$ in a given solvent at a specified temperature.

Materials:

- Adipic acid- $^{13}\text{C}_2$ (solid)
- Selected laboratory solvent (e.g., methanol, acetone, water)
- Glass vials or flasks with sealed caps
- Temperature-controlled shaker or agitator
- Centrifuge

- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes
- Analytical balance

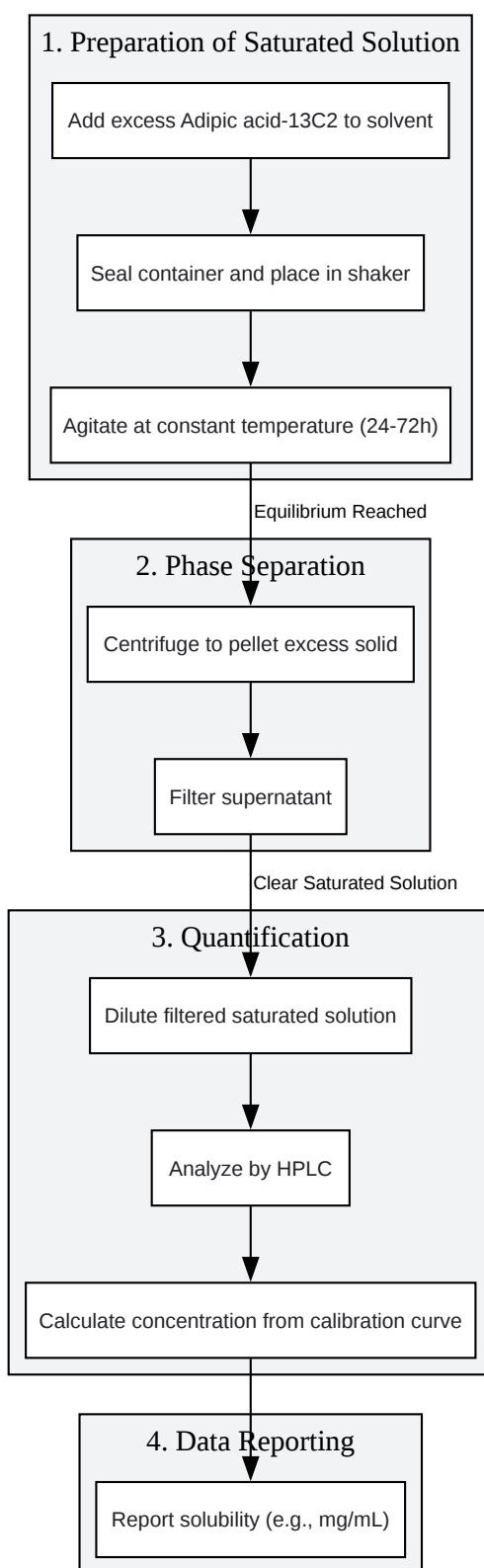
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid Adipic acid- $^{13}\text{C}_2$ to a known volume of the chosen solvent in a sealed container.[\[4\]](#) The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Place the sealed container in a temperature-controlled shaker.
 - Agitate the mixture for an extended period (typically 24-72 hours) to allow the system to reach equilibrium between the dissolved and undissolved solute.[\[4\]](#)
- Phase Separation:
 - Once equilibrium is achieved, separate the undissolved solid from the saturated solution.[\[4\]](#)
 - This is typically done by centrifuging the mixture to pellet the excess solid.
 - Carefully draw the supernatant (the clear, saturated solution) using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.[\[4\]](#)
- Quantification of Solute:
 - Accurately dilute a known volume of the clear, saturated filtrate with the solvent.
 - Determine the concentration of Adipic acid- $^{13}\text{C}_2$ in the diluted sample using a calibrated analytical method, such as HPLC.[\[4\]](#)

- A calibration curve should be prepared using standard solutions of Adipic acid- $^{13}\text{C}_2$ of known concentrations to ensure accurate quantification.[4]
- Data Reporting:
 - Calculate the solubility of Adipic acid- $^{13}\text{C}_2$ in the solvent at the specified temperature.
 - Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L).[4]

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of Adipic acid-¹³C₂.

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References

- 1. Adipic acid - Wikipedia [en.wikipedia.org]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. cameo.mfa.org [cameo.mfa.org]
- 4. benchchem.com [benchchem.com]
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